

Application Notes and Protocols: Egfr-IN-45

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Introduction

Egfr-IN-45 is a potent and selective inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase. Overexpression or activating mutations of EGFR are implicated in the progression of various solid tumors, making it a key target for cancer therapy. **Egfr-IN-45** exerts its anti-tumor activity by inducing apoptosis and causing cell cycle arrest at the G2/M phase in cancer cells expressing aberrant EGFR. These application notes provide detailed protocols for the solubilization and use of **Egfr-IN-45** in common in vitro and in vivo research applications.

Data Presentation

Table 1: Physicochemical Properties and Solubility of Egfr-IN-45

Property	Value	
Molecular Formula	C23H24N6O2	
Molecular Weight	428.48 g/mol	
Appearance	Crystalline solid	
Recommended Solvent for Stock Solution	Dimethyl sulfoxide (DMSO)	
Storage of Stock Solution	-20°C for up to 1 month, -80°C for up to 6 months	



Table 2: In Vitro Activity of Egfr-IN-45

Parameter	Value	Cell Line
IC50 (EGFR inhibition)	1.5 nM	Glioblastoma cells
Cellular Effect	Induces apoptosis	U87 cells
Cellular Effect	Arrests cell cycle at G2/M phase	U87 cells

Experimental Protocols Preparation of Stock Solution (10 mM in DMSO)

- Materials:
 - Egfr-IN-45 powder
 - Anhydrous Dimethyl sulfoxide (DMSO)
 - Sterile, conical-bottom polypropylene tubes
- Procedure:
 - Equilibrate the vial of **Egfr-IN-45** powder to room temperature before opening.
 - To prepare a 10 mM stock solution, add the appropriate volume of DMSO to the vial of Egfr-IN-45. For example, to 1 mg of Egfr-IN-45 (MW: 428.48 g/mol), add 233.4 μL of DMSO.
 - Vortex thoroughly to ensure complete dissolution. Gentle warming in a water bath (37°C) may be required.
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).



Preparation of Working Solution for In Vitro Cell-Based Assays

- Materials:
 - **Egfr-IN-45** stock solution (10 mM in DMSO)
 - Appropriate cell culture medium (e.g., DMEM, RPMI-1640) supplemented with serum and antibiotics.
- Procedure:
 - Thaw an aliquot of the 10 mM Egfr-IN-45 stock solution at room temperature.
 - Prepare serial dilutions of the stock solution in the cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically ≤ 0.5%) to avoid solvent-induced cytotoxicity. Ensure that the vehicle control (medium with the same concentration of DMSO) is included in your experiment.
 - Add the diluted **Egfr-IN-45** to the cells and incubate for the desired period.

Preparation of Formulation for In Vivo Animal Studies[1]

This protocol provides a method to prepare a clear solution of **Egfr-IN-45** suitable for oral administration in animal models.[1]

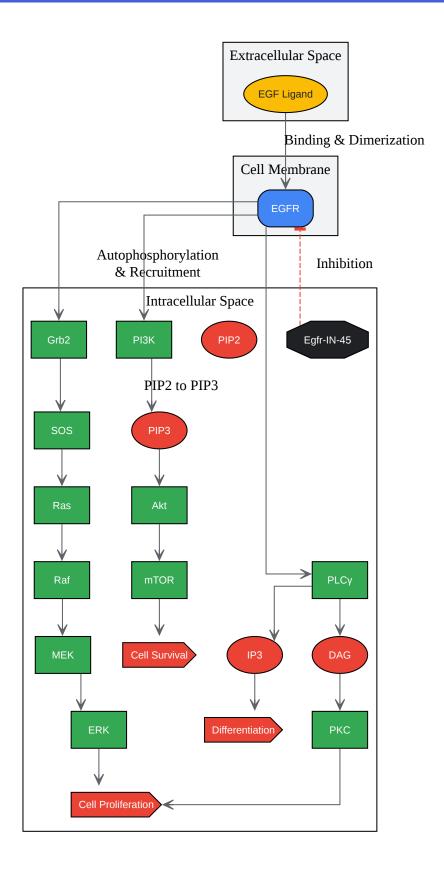
- Materials:
 - o Egfr-IN-45
 - Dimethyl sulfoxide (DMSO)
 - PEG300 (Polyethylene glycol 300)
 - Tween-80 (Polysorbate 80)



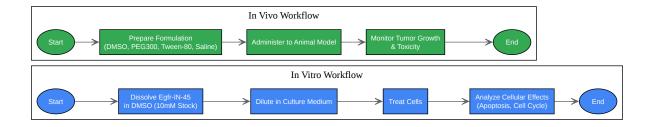
- Saline (0.9% NaCl)
- Sterile tubes
- Procedure for a 2.5 mg/mL solution:[1]
 - Prepare a 25 mg/mL stock solution of Egfr-IN-45 in DMSO.
 - $\circ~$ To prepare 1 mL of the final formulation, take 100 μL of the 25 mg/mL DMSO stock solution.
 - Add 400 μL of PEG300 and mix thoroughly until the solution is clear.
 - Add 50 μL of Tween-80 and mix again until the solution is clear.
 - \circ Add 450 µL of saline to bring the final volume to 1 mL. Mix thoroughly.
 - The final composition of the vehicle will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[1]
 - Administer the prepared formulation to the animals as per the experimental design.

Mandatory Visualizations









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References

- 1. medchemexpress.com [medchemexpress.com]
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